

Preparing AG-825 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: AG-825
CAS No.: 625836-67-1
Cat. No.: B7805358

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **AG-825**, a selective ErbB2 (HER2/neu) tyrosine kinase inhibitor. **AG-825** is a valuable tool in cancer research, particularly in studying signaling pathways involving the ErbB family of receptors.^{[1][2][3][4][5]} Proper preparation of the stock solution is critical for obtaining accurate and reproducible experimental results. This guide outlines the necessary materials, step-by-step procedures, and storage conditions to ensure the integrity and stability of the **AG-825** stock solution.

Introduction to AG-825

AG-825, also known as Tyrphostin **AG-825**, is a potent and selective, cell-permeable inhibitor of the ErbB2 (HER2/neu) receptor tyrosine kinase. It functions as an ATP-competitive inhibitor, blocking the autophosphorylation of the receptor and subsequently downstream signaling pathways. With IC₅₀ values of approximately 0.15-0.35 μ M for ErbB2 and 19 μ M for EGFR (ErbB1), it exhibits significant selectivity for ErbB2. This selectivity makes **AG-825** a crucial

reagent for investigating the role of ErbB2 in various cellular processes, including cell proliferation, apoptosis, and chemoresistance, particularly in the context of cancer.

Data Presentation

The following table summarizes the key quantitative data for **AG-825**.

Property	Value	Source(s)
Molecular Weight	397.47 g/mol	
Molecular Formula	C ₁₉ H ₁₅ N ₃ O ₃ S ₂	
CAS Number	149092-50-2	
Appearance	Crystalline solid, yellow	
Purity	≥94% (HPLC) to ≥98%	
IC ₅₀ (ErbB2)	0.15 - 0.35 μM	
IC ₅₀ (ErbB1/EGFR)	19 μM	
IC ₅₀ (PDGFR)	40 μM	

Experimental Protocols

Materials and Equipment

- **AG-825** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Preparation of a 10 mM AG-825 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **AG-825** stock solution. Adjust volumes as needed for different desired concentrations or volumes.

- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle **AG-825** powder in a chemical fume hood to avoid inhalation.
- Weighing **AG-825**:
 - Tare a sterile microcentrifuge tube on a calibrated precision balance.
 - Carefully weigh out 3.975 mg of **AG-825** powder into the tube.
 - Calculation: $\text{Molecular Weight (397.47 g/mol)} \times \text{Molarity (0.010 mol/L)} \times \text{Volume (0.001 L)} = 0.0039747 \text{ g} = 3.975 \text{ mg}$
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **AG-825** powder.
 - Cap the tube securely.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. A brief sonication in a water bath can also be used if the compound is difficult to dissolve. Visually inspect the solution to ensure all solid has dissolved. The solution should be clear.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C . Some sources also suggest storage at $+4^{\circ}\text{C}$, however, freezing is generally recommended for long-term stability. Protect the solution from light.

- Under these conditions, the stock solution is reported to be stable for up to 2-3 months.

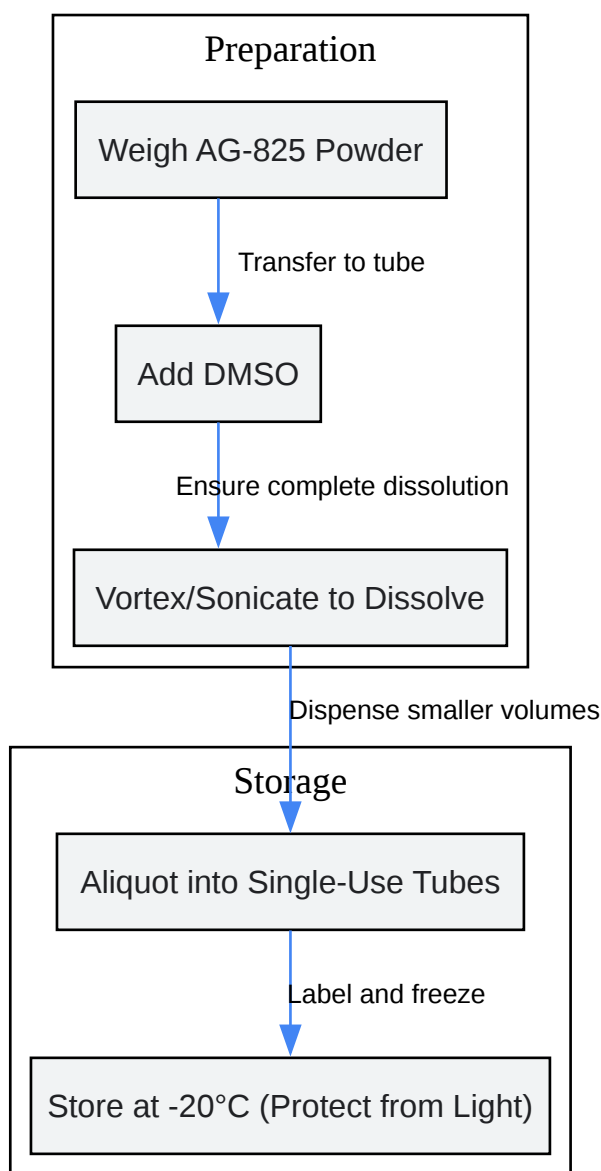
Solubility Data

The following table provides solubility information for **AG-825** in various solvents. DMSO is the recommended solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Source(s)
DMSO	Up to 100 mM (approx. 39.7 mg/mL)	
DMSO	30 mg/mL	
DMSO	10 mg/mL	
DMF	30 mg/mL	
Ethanol	0.2 mg/mL	
PBS (pH 7.2) with DMSO (1:3)	0.1 mg/mL	

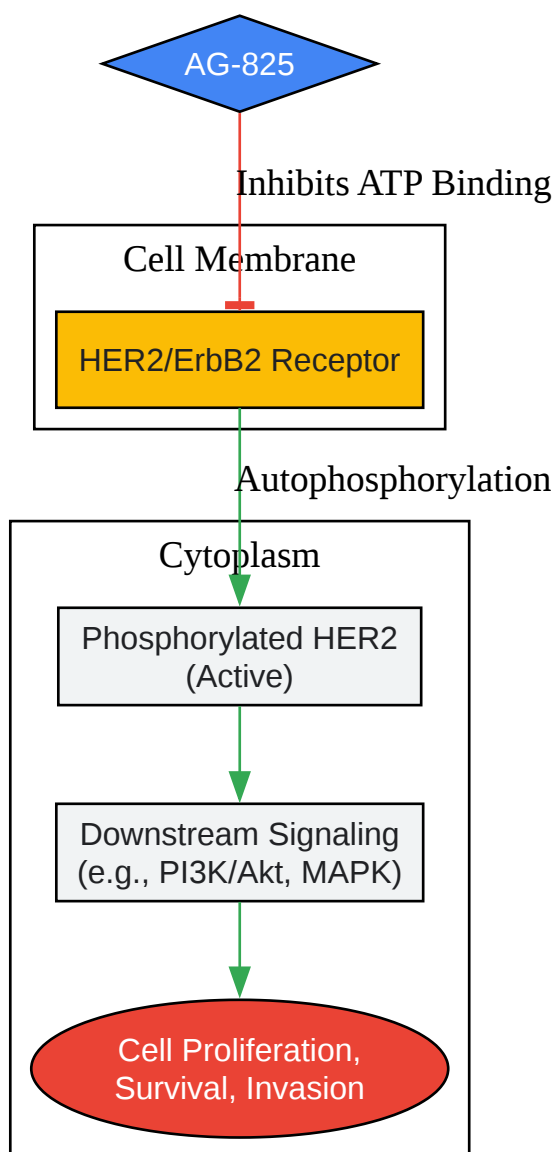
Note: The solubility in aqueous solutions is very low. When preparing working solutions for cell-based assays, it is crucial to ensure that the final concentration of DMSO is not toxic to the cells (typically <0.5%).

Mandatory Visualizations



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Caption: Workflow for preparing **AG-825** stock solution.



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Caption: **AG-825** inhibits the HER2 signaling pathway.

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